

Essential Safety and Operational Guide for Handling N-benzyl-beta-alanine

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Compound of Interest

Compound Name: *N-benzyl-beta-alanine*

CAS No.: 5426-62-0

Cat. No.: B1267378

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-benzyl-beta-alanine**. The following procedural guidance outlines the necessary personal protective equipment (PPE), step-by-step operational protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

N-benzyl-beta-alanine is classified with hazards that necessitate the mandatory use of appropriate PPE to minimize exposure and ensure personal safety.[1] It is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.[1]

Required Personal Protective Equipment:

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Safety goggles should conform to EN166 or OSHA 29 CFR 1910.133 standards to protect against splashes.[2][3][4][5] A face shield may be necessary for enhanced protection during procedures with a high risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended.[6] Gloves must be inspected for integrity before use and disposed of properly after handling the chemical.[3][7]
Body Protection	Laboratory Coat	A standard laboratory coat is required to protect skin and clothing from contamination.[7]
Respiratory Protection	NIOSH-approved Respirator	A respirator may be necessary if handling the compound outside of a certified chemical fume hood or if dust formation is likely.[2][4][5] The specific type should be determined by a risk assessment.

Quantitative Safety Data

The following table summarizes the available quantitative data for **N-benzyl-beta-alanine**. Occupational exposure limits have not been established by region-specific regulatory bodies.[2][4][5]

Data Point	Value	Source
GHS Hazard Statements	H315, H318, H335	ECHA C&L Inventory[1]
Molecular Formula	C10H13NO2	PubChem[1]
Molecular Weight	179.22 g/mol	PubChem[1]

Operational and Disposal Plan

Adherence to the following step-by-step protocols for handling and disposal is critical for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol

- Preparation and Inspection:
 - Ensure the Safety Data Sheet (SDS) is readily accessible for reference.
 - Visually inspect the container for any damage or leaks upon receipt.
 - Confirm that a properly functioning chemical fume hood, safety shower, and eyewash station are immediately accessible.[8]
- Donning PPE:
 - Before handling, correctly don all required PPE as specified in the table above.
- Handling and Use:
 - All handling of **N-benzyl-beta-alanine** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[9]
 - Use appropriate, clean, and dry laboratory equipment to prevent contamination.
 - Avoid the formation of dust and aerosols.[3]
 - Keep the container tightly closed when not in use.[8]

- Storage:
 - Store the container in a cool, dry, and well-ventilated area.[8]
 - Protect from moisture.[4][8]

Spill and Emergency Procedures

- Spill: In the event of a spill, evacuate non-essential personnel. Wearing appropriate PPE, cover the spill with an inert absorbent material and collect it into a suitable container for disposal.[3] Avoid creating dust.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[10][11] Seek medical attention.[10][11]
- Skin Contact: Wash off immediately with plenty of soap and water.[3] Remove contaminated clothing.[6] If skin irritation occurs, seek medical advice.[8][11]
- Inhalation: Move the person to fresh air.[8][10] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[10]
- Ingestion: Rinse mouth with water and drink plenty of water afterwards.[10] Do not induce vomiting. Seek immediate medical attention.

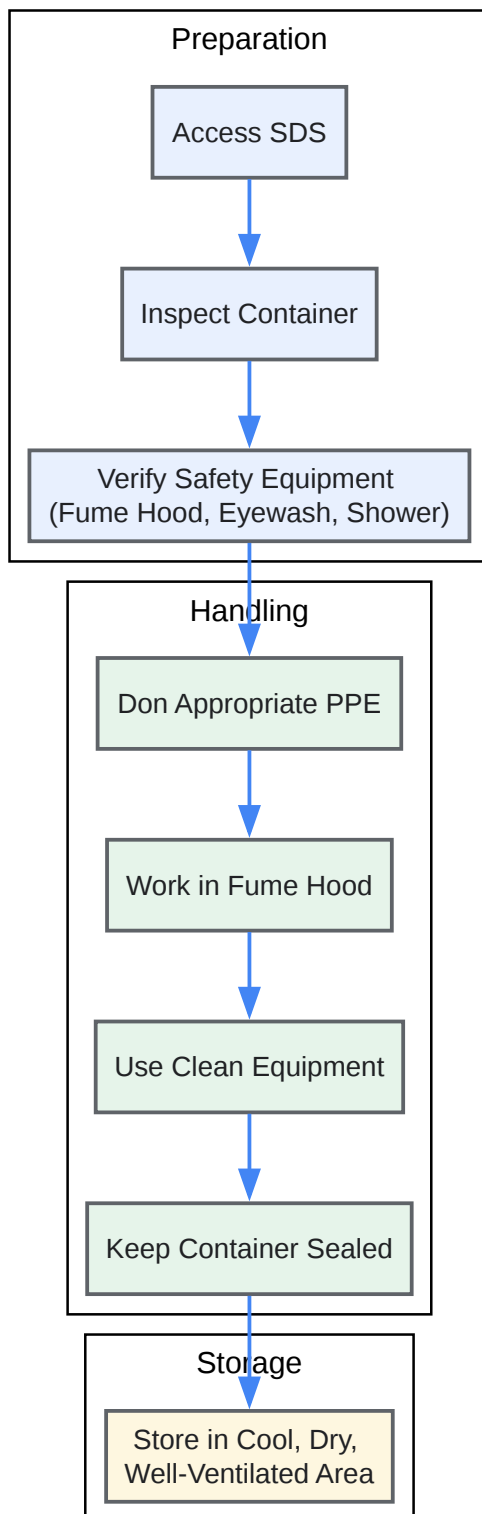
Disposal Plan

- Waste Product: Dispose of **N-benzyl-beta-alanine** in accordance with local and national regulations.[8] This should be done through a licensed waste disposal company.[8]
- Contaminated Packaging: Before disposing of the container, ensure it is completely empty.[8] Dispose of the contaminated packaging in the same manner as the waste product.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the key workflows for safely handling **N-benzyl-beta-alanine**.

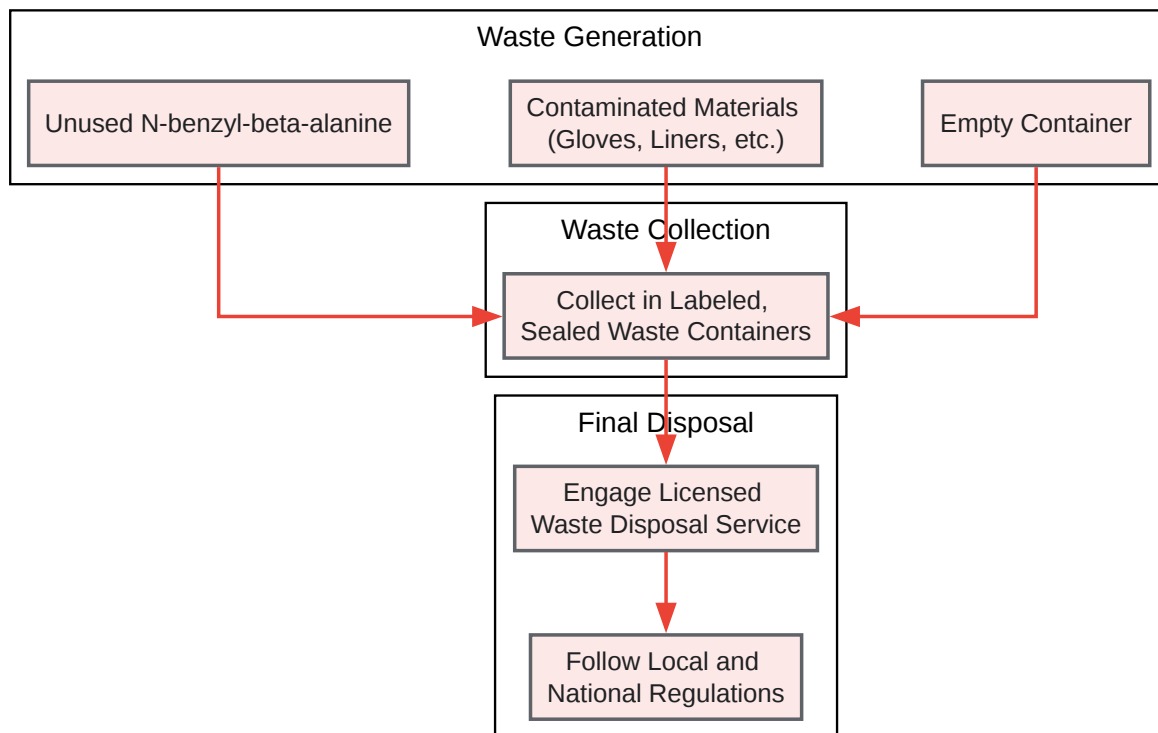
Safe Handling Workflow for N-benzyl-beta-alanine



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Caption: Workflow for safe handling of **N-benzyl-beta-alanine**.

Disposal Workflow for N-benzyl-beta-alanine



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